

Proper Disposal of Tert-butyl 2-(methylamino)acetate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Tert-butyl 2-(methylamino)acetate*

Cat. No.: *B7771382*

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For Immediate Reference: This document provides essential safety and logistical information for the proper disposal of **tert-butyl 2-(methylamino)acetate** (CAS No. 5616-81-9), a flammable and potentially irritating compound. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

This guide is intended for researchers, scientists, and drug development professionals. Always consult your institution's specific safety protocols and the material's Safety Data Sheet (SDS) before handling or disposing of this chemical.

Hazard Profile and Safety Precautions

Tert-butyl 2-(methylamino)acetate is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.

Hazard Class	Hazard Statement
Flammable Liquids (Category 2)	H225: Highly flammable liquid and vapor
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

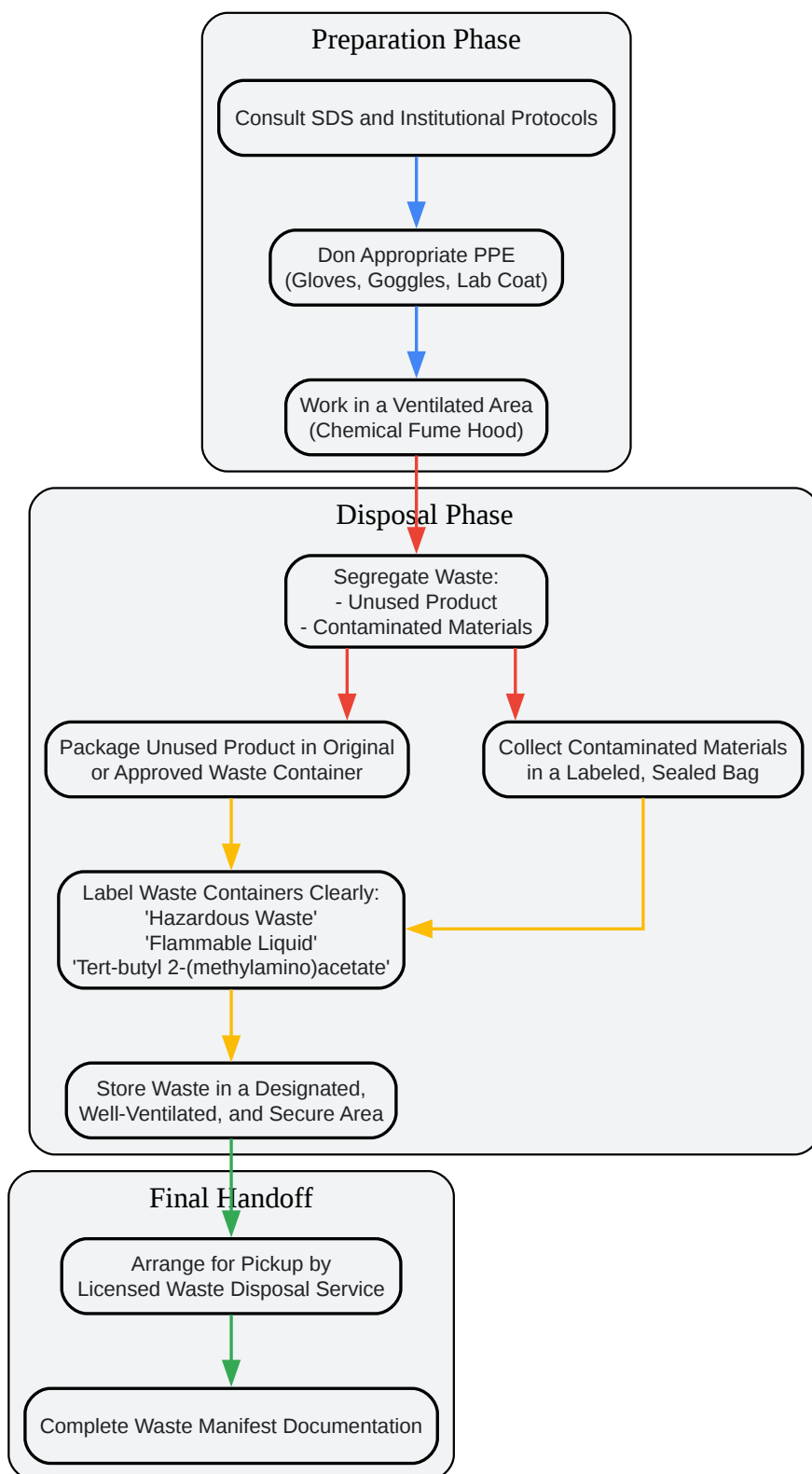
Before initiating any disposal procedures, ensure you are wearing appropriate Personal Protective Equipment (PPE), including but not limited to:

- Flame-retardant lab coat
- Chemical safety goggles and a face shield
- Solvent-resistant gloves (e.g., nitrile)
- Closed-toe shoes

All handling and disposal steps should be performed in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

The proper disposal of **tert-butyl 2-(methylamino)acetate** involves a systematic approach to minimize risks. The following workflow outlines the necessary steps from initial preparation to final waste hand-off.



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